

Technical Brief: Analysis of 3,5-Dimethoxy-3'-iodobenzophenone

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Compound of Interest

Compound Name: 3,5-Dimethoxy-3'-iodobenzophenone

CAS No.: 951892-16-3

Cat. No.: B1359021

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Review of the Physicochemical and Biological Properties of **3,5-Dimethoxy-3'-iodobenzophenone**

This technical guide addresses the inquiry regarding the melting point and associated technical data for the compound **3,5-Dimethoxy-3'-iodobenzophenone**. A thorough search of available scientific literature and chemical databases has been conducted to provide a comprehensive overview for researchers, scientists, and drug development professionals.

Physicochemical Properties

Extensive searches for the specific isomer **3,5-Dimethoxy-3'-iodobenzophenone** did not yield any experimentally determined or predicted physicochemical data, including its melting point. The CAS number for this specific compound could not be located, which often indicates a compound that has not been synthesized or characterized in the published literature.

For the purpose of comparison, and to provide context for researchers working with similar structures, data for related isomers and analogous compounds are presented below. It is crucial to note that these values are not for **3,5-Dimethoxy-3'-iodobenzophenone** and should be used with caution as the position of the iodine atom significantly influences the crystal lattice and, therefore, the melting point.

Table 1: Physicochemical Data of Structurally Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
3,5-Dimethoxy-2'-iodobenzophenone	951892-13-0	C ₁₅ H ₁₃ IO ₃	368.17	Not Available
4-Iodo-3,5-dimethoxybenzaldehyde	56518-59-3	C ₉ H ₉ IO ₃	292.07	127 - 128[1]
3',5'-Dimethoxy-4'-hydroxyacetophenone	2478-38-8	C ₁₀ H ₁₂ O ₄	196.20	Not Available
3,5-Dimethoxybenzaldehyde	7311-34-4	C ₉ H ₁₀ O ₃	166.17	Not Available

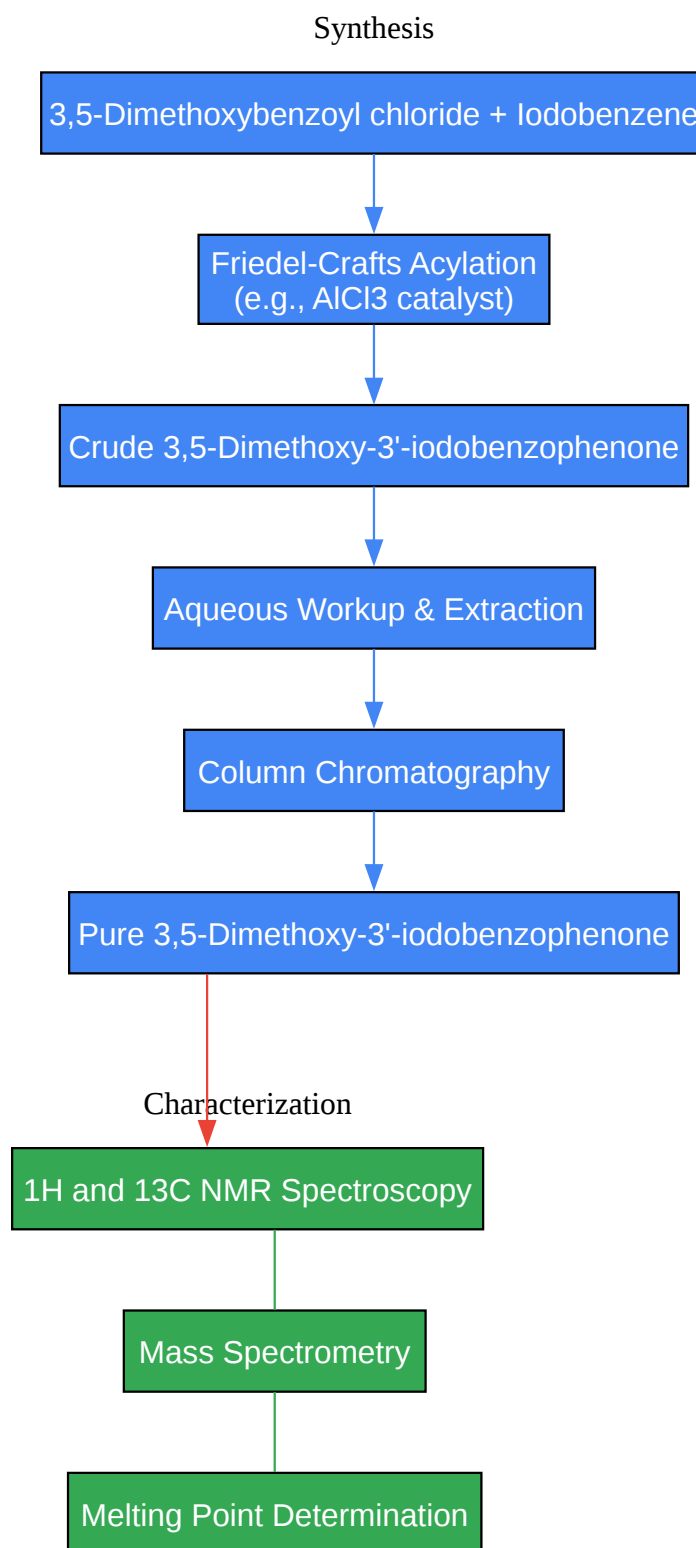
Experimental Protocols

Due to the absence of published research on **3,5-Dimethoxy-3'-iodobenzophenone**, no established experimental protocols for its synthesis or melting point determination are available.

Should a researcher endeavor to synthesize this compound, a potential synthetic route could be a Friedel-Crafts acylation. The general workflow for such a synthesis and subsequent

characterization is outlined below as a hypothetical experimental plan.

Hypothetical Experimental Workflow



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Caption: Hypothetical workflow for the synthesis and characterization of **3,5-Dimethoxy-3'-iodobenzophenone**.

Methodology for Melting Point Determination (General Protocol):

- A small, dry sample of the purified crystalline solid would be packed into a capillary tube.
- The capillary tube would be placed in a calibrated melting point apparatus.
- The sample would be heated at a controlled rate.
- The temperature range from the appearance of the first liquid drop to the complete melting of the solid would be recorded as the melting point.

Biological Activity and Signaling Pathways

No biological activity or studies on signaling pathways involving **3,5-Dimethoxy-3'-iodobenzophenone** have been reported in the scientific literature. Therefore, no signaling pathway diagrams can be provided.

Conclusion

The requested information on the melting point and other technical data for **3,5-Dimethoxy-3'-iodobenzophenone** is not available in the public domain based on a comprehensive search of scientific databases. The data and protocols provided herein are for structurally related compounds or are hypothetical and should be treated as such. Further research, including the synthesis and characterization of this specific isomer, would be required to determine its physical and biological properties.

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References

- 1. Benzaldehyde, 4-iodo-3,5-dimethoxy- | [lookchem \[lookchem.com\]](#)
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